

An In-depth Technical Guide to the Physicochemical Properties of Isopropyl 3-aminobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isopropyl 3-aminobenzoate*

Cat. No.: *B183034*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **Isopropyl 3-aminobenzoate**, complete with detailed experimental protocols for their determination. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physicochemical data for this compound.

Physicochemical Data Summary

The accurate determination of melting and boiling points is fundamental in the characterization of chemical substances, providing insights into purity and identity. The following table summarizes the available data for **Isopropyl 3-aminobenzoate**.

Property	Value
Melting Point	Not available in the searched literature.
Boiling Point	301.2°C at 760 mmHg

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of melting and boiling points of organic compounds such as **Isopropyl 3-aminobenzoate**.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **Isopropyl 3-aminobenzoate** (finely powdered and dry)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of **Isopropyl 3-aminobenzoate** is placed on a clean, dry surface. The open end of a capillary tube is pressed into the sample, forcing a small amount of the solid into the tube. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a packed sample of 2-3 mm in height is achieved.^{[1][2]}
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.^{[1][2]} The thermometer is inserted into its designated holder.
- **Approximate Melting Point Determination:** A preliminary, rapid heating of the sample is performed to determine an approximate melting range.
- **Accurate Melting Point Determination:** A fresh sample is prepared and placed in the apparatus. The apparatus is heated to a temperature approximately 15-20°C below the estimated melting point. The heating rate is then slowed to 1-2°C per minute as the melting point is approached.^[1]

- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2°C).

Boiling Point Determination (Micro-reflux or Thiele Tube Method)

The boiling point of a liquid can be accurately determined using a small quantity of the substance with the micro-reflux or Thiele tube method.

Apparatus and Materials:

- Thiele tube or a small test tube with a side arm
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating bath fluid
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Sample of **Isopropyl 3-aminobenzoate**

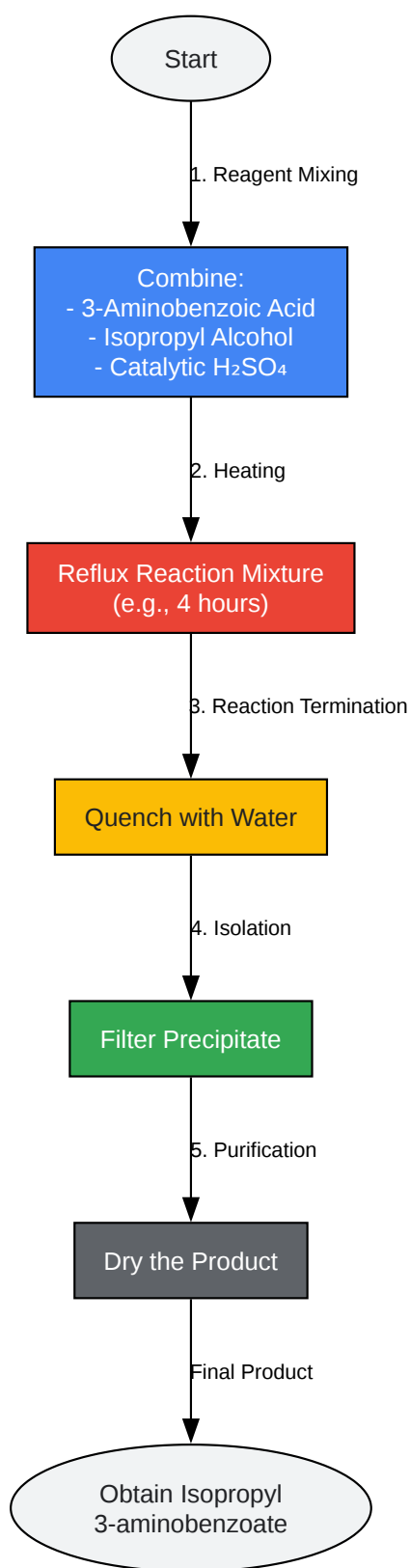
Procedure:

- **Sample Preparation:** A few milliliters of **Isopropyl 3-aminobenzoate** are placed in a small test tube. A capillary tube, sealed at one end, is placed open-end-down into the liquid.^{[3][4]}
- **Apparatus Setup:** The small test tube is attached to a thermometer using a rubber band or a small piece of tubing. The assembly is then clamped so that the bulb of the thermometer and the sample are immersed in the heating bath of a Thiele tube.^{[3][4]}
- **Heating:** The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- Observation: Upon further heating, the vapor pressure of the liquid will eventually equal the atmospheric pressure, and a rapid and continuous stream of bubbles will emerge from the capillary tube. At this point, the heating is discontinued.[3]
- Recording the Boiling Point: The heating bath is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[3]

Logical Workflow Visualization

The following diagram illustrates a general experimental workflow for the synthesis of an isopropyl ester of an aminobenzoic acid, which can be adapted for **Isopropyl 3-aminobenzoate**.



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Caption: Synthesis Workflow for **Isopropyl 3-aminobenzoate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Isopropyl 3-aminobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b183034#isopropyl-3-aminobenzoate-melting-point-and-boiling-point]

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